

MeOSuc-AAPV-AFC: A Technical Guide for Researchers

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Compound of Interest

Compound Name: MeOSuc-AAPV-AFC

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the fluorogenic substrate Methoxysuccinyl-Ala-Ala-Pro-Val-7-Amino-4-trifluoromethylcoumarin (**MeOSuc-AAPV-AFC**), a key reagent in the study of neutrophil elastase activity. This document outlines its chemical properties, provides detailed experimental protocols for its use, and illustrates relevant biological pathways and experimental workflows.

Core Properties of MeOSuc-AAPV-AFC

MeOSuc-AAPV-AFC is a highly sensitive and specific substrate for neutrophil elastase, a serine protease involved in various physiological and pathological processes, including inflammation and tissue remodeling.^{[1][2]} Upon cleavage by neutrophil elastase, the fluorophore 7-Amino-4-trifluoromethylcoumarin (AFC) is released, resulting in a quantifiable fluorescent signal.

Property	Value	Reference
Molecular Formula	C31H38F3N5O9	[3]
Molecular Weight	681.67 g/mol	[4]
Excitation Wavelength	380 nm	[1][4]
Emission Wavelength	500 nm	[1][4]
Purity	>99%	[4]
Solubility	Soluble in DMSO	[4]
Storage	Store at -20°C, protected from light and desiccated.[4]	

Experimental Protocols

In Vitro Neutrophil Elastase Activity Assay

This protocol details the measurement of purified neutrophil elastase activity.

Materials:

- Purified Human Neutrophil Elastase
- **MeOSuc-AAPV-AFC**
- Assay Buffer (e.g., 200 mM TRIS HCl, 500 mM NaCl, 0.05% Tween-20, pH 8.0)
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare Reagents:
 - Reconstitute **MeOSuc-AAPV-AFC** in DMSO to create a stock solution.

- Dilute the purified neutrophil elastase to the desired concentration in Assay Buffer.
- Set up the Reaction:
 - Add 50 μ L of Assay Buffer to each well of the 96-well plate.
 - Add 2-50 μ L of the diluted neutrophil elastase solution to the wells.
 - Add **MeOSuc-AAPV-AFC** substrate to each well to a final concentration of 10 μ M.
- Incubation and Measurement:
 - Incubate the plate at 37°C.
 - Measure the fluorescence intensity kinetically for 10-20 minutes using a fluorescence plate reader with excitation at 380 nm and emission at 500 nm.
- Data Analysis:
 - Determine the rate of substrate cleavage by calculating the change in fluorescence over time.

Cell-Based Assay for Neutrophil Elastase Release

This protocol is designed to measure the release of elastase from stimulated neutrophils.

Materials:

- Isolated human neutrophils
- Stimulant (e.g., Phorbol 12-myristate 13-acetate - PMA)
- **MeOSuc-AAPV-AFC**
- Assay Buffer
- 96-well black microplate
- Fluorescence microplate reader

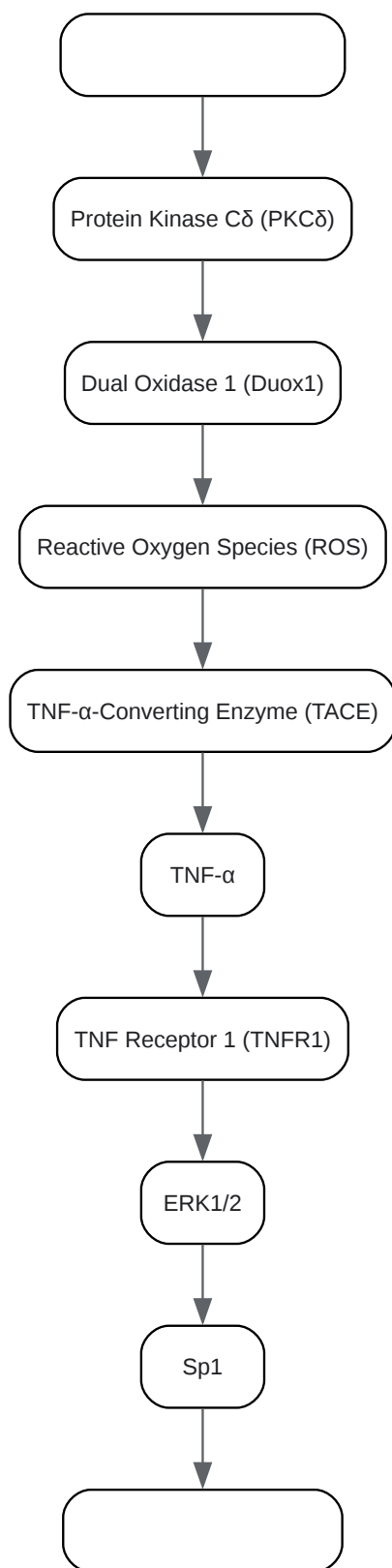
Procedure:

- Cell Preparation:
 - Isolate neutrophils from whole blood using standard laboratory procedures.
 - Resuspend the isolated neutrophils in Assay Buffer to the desired cell density.
- Cell Stimulation:
 - Add 50 μ L of the neutrophil suspension to each well of a 96-well plate.
 - Add the stimulant (e.g., 100 nM PMA) to the wells to induce degranulation and elastase release.
 - Incubate at 37°C for a specified time (e.g., 30 minutes).
- Enzyme Activity Measurement:
 - Add **MeOSuc-AAPV-AFC** substrate to each well.
 - Measure the fluorescence intensity kinetically as described in the in vitro assay protocol.
- Data Analysis:
 - Calculate the rate of fluorescence increase to determine the amount of released elastase.

Signaling Pathways and Experimental Workflows

Neutrophil Elastase Signaling Pathway in Airway Epithelial Cells

Neutrophil elastase can induce MUC1 gene expression in human airway epithelial cells through a complex signaling cascade.



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Caption: NE-induced MUC1 expression signaling cascade.

Experimental Workflow for Measuring Neutrophil Elastase Activity

The following diagram illustrates the general workflow for quantifying neutrophil elastase activity using **MeOSuc-AAPV-AFC**.



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Caption: General workflow for a fluorometric neutrophil elastase assay.

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